

Technical Guide: Molecular Weight & Structural Analysis of C₅H₁₄N₂O·2HCl[1]

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Compound of Interest

Compound Name: [2-(Propan-2-yloxy)ethyl]hydrazine dihydrochloride
CAS No.: 1443980-36-6
Cat. No.: B1377480

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Executive Summary

Target Compound: C₅H₁₄N₂O[1]·2HCl Molecular Weight: 191.10 g/mol (Average) / 190.06 g/mol (Monoisotopic) Primary Isomers: Ornithinol dihydrochloride; N-(2-Hydroxyethyl)-1,3-propanediamine dihydrochloride.

This technical guide provides a rigorous analysis of the stoichiometry, physicochemical properties, and experimental applications of the salt complex C₅H₁₄N₂O·2HCl. While the molecular weight is a static physical constant, the specific chemical identity depends on the structural arrangement of the C₅ backbone. This guide addresses the two most critical isomers relevant to drug development: the ornithine-derivative Ornithinol (polyamine pathway inhibitor) and the linker-intermediate HEPDA (N-(2-Hydroxyethyl)-1,3-propanediamine).

Part 1: Quantitative Analysis & Stoichiometry

The precise molecular weight is derived from standard atomic weights (IUPAC). For high-resolution mass spectrometry (HRMS) or quantitative buffer preparation, use the values below.

Table 1: Molecular Weight Breakdown

Component	Element	Qty	Atomic Mass (g/mol)	Subtotal (g/mol)
Base (C ₅ H ₁₄ N ₂ O)	Carbon (C)	5	12.011	60.055
	Hydrogen (H)	14	1.008	14.112
	Nitrogen (N)	2	14.007	28.014
	Oxygen (O)	1	15.999	15.999
Base MW	118.18			
Salt (2HCl)	Hydrogen (H)	2	1.008	2.016
	Chlorine (Cl)	2	35.453	70.906
Salt MW	72.92			
TOTAL	C ₅ H ₁₄ N ₂ O[2][1] [3][4][5][6][7][8] [9]·2HCl	191.10		

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Note on Stoichiometry: The ".2HCl" designation indicates a dihydrochloride salt, implying the base molecule contains two protonatable amine groups (

). In aqueous solution, this compound will dissociate into the cation

and two

anions.

Part 2: Structural Isomer Identification

In drug development, the formula C₅H₁₄N₂O refers to distinct isomers with vastly different biological activities. You must verify your specific compound using the CAS numbers below.

Isomer A: Ornithinol Dihydrochloride (2,5-Diamino-1-pentanol)

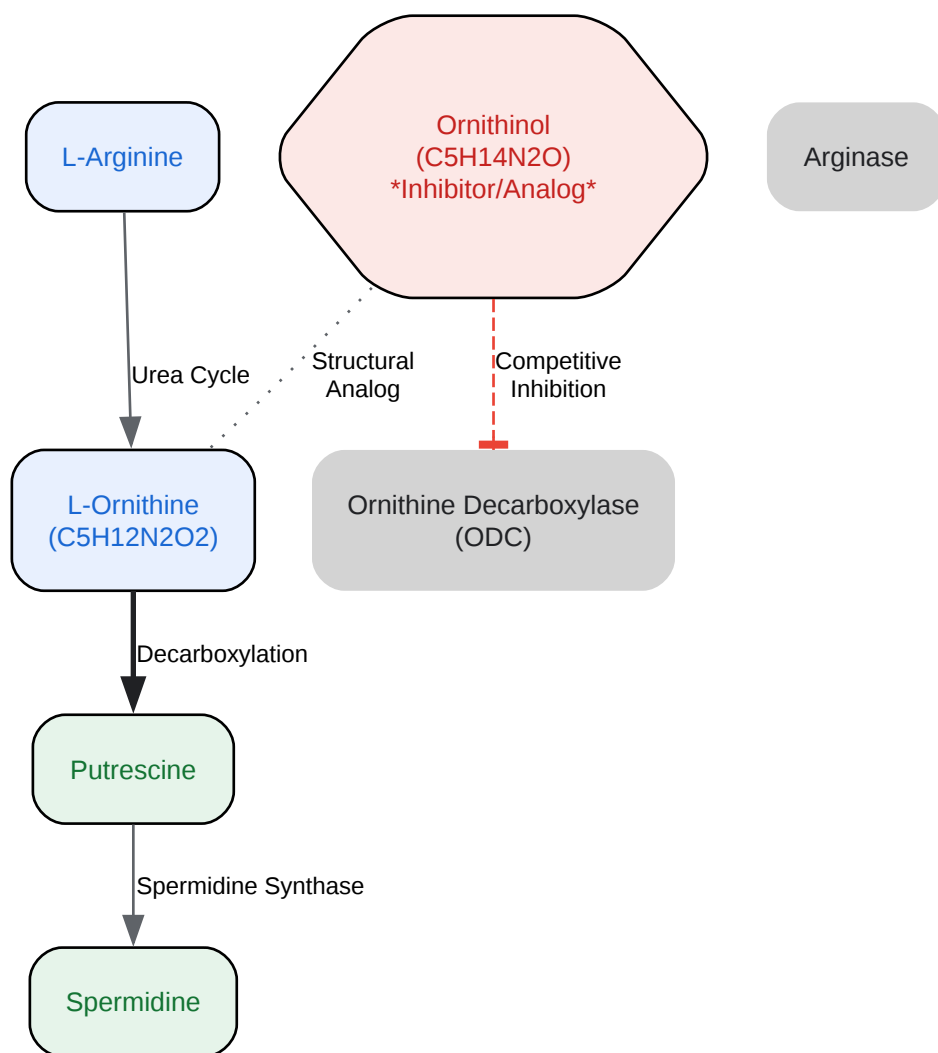
- CAS (Base): 22724-81-8 (Generic for 2-amino-1-pentanol derivatives) / Specific salt often custom synthesized.
- Structure:
- Relevance: An alcohol analog of the amino acid Ornithine.
- Mechanism: Acts as a competitive inhibitor or substrate analog for enzymes in the Polyamine Biosynthesis pathway, specifically Ornithine Decarboxylase (ODC). It is often used to study cell proliferation and amino acid transport systems.

Isomer B: N-(2-Hydroxyethyl)-1,3-propanediamine Dihydrochloride (HEPDA)

- CAS (Base): 4461-39-6
- Structure:
- Relevance: A secondary amine used as a cross-linking agent or a building block for Antibody-Drug Conjugate (ADC) linkers. Its asymmetric structure allows for selective functionalization (primary amine vs. secondary amine vs. hydroxyl).

Part 3: Biological Context & Pathway Visualization

For researchers working with Isomer A (Ornithinol), understanding its interference in the polyamine pathway is critical. The diagram below illustrates the enzymatic flow where Ornithinol acts as an analog.



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Figure 1: Polyamine biosynthesis pathway highlighting Ornithinol as a structural analog of Ornithine.

Part 4: Experimental Protocols

Preparation of 100 mM Stock Solution

This protocol applies to both isomers (MW 191.10 g/mol). The dihydrochloride salt is highly water-soluble but acidic.

Reagents:

- C₅H₁₄N₂O[1][9]·2HCl (Solid)

- Nuclease-free water or PBS (pH 7.4)
- 0.22 μm Syringe Filter (PES membrane)

Procedure:

- Weighing: Accurately weigh 191.1 mg of the substance.
- Dissolution: Transfer to a 15 mL conical tube. Add 8.0 mL of water. Vortex until fully dissolved (solution will be clear).
- pH Adjustment (Critical): The 2HCl salt will yield a pH < 4.0.
 - For biological assays: Slowly add 1N NaOH while monitoring pH until it reaches 7.2–7.4.
 - Note: The volume will increase.
- Final Volume: Transfer to a volumetric flask or graduated cylinder and adjust final volume to 10.0 mL with water.
- Sterilization: Filter through a 0.22 μm syringe filter into a sterile aliquot tube.
- Storage: Store at -20°C . Stable for 6 months. Avoid freeze-thaw cycles.

Analytical Verification (NMR differentiation)

To confirm which isomer you possess, run a

^1H -NMR in

.

- Ornithinol (Branched): Look for a methine proton signal () around 3.0–3.5 ppm and non-equivalent methylene protons.
- HEPDA (Linear): Look for distinct triplets corresponding to the backbone and the

ethylene glycol-like motif.

References

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight & Structural Analysis of C₅H₁₄N₂O·2HCl[1]]. BenchChem, [2026]. [Online PDF]. Available at:

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